Technical Monograph: Biological Activity of -Bromocinnamaldehyde Derivatives

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Compound of Interest

Compound Name:	*2-Bromocinnamaldehyde*
CAS No.:	*138555-58-5*
Cat. No.:	*B3034118*

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Executive Summary

-Bromocinnamaldehyde (

-BCA) and its derivatives represent a specialized class of electrophilic small molecules with potent antimicrobial and anticancer properties. Unlike their parent compound, trans-cinnamaldehyde,

-BCA derivatives possess enhanced reactivity due to the electron-withdrawing bromine atom at the

-position of the enal moiety. This modification transforms the molecule into a "harder" Michael acceptor, significantly altering its pharmacodynamics.

This guide analyzes the structure-activity relationships (SAR), synthesis, and biological mechanisms of

-BCA derivatives. It highlights their unique ability to eradicate bacterial persister cells via a reactive oxygen species (ROS)-independent mechanism—a critical advantage over conventional antibiotics.

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Chemical Basis & Structure-Activity Relationship (SAR)

The Warhead: -Halo Enal Moiety

The core biological activity of

-BCA stems from its conjugated system: a phenyl ring connected to an acrolein group with a bromine substituent.

- Michael Acceptor: The

  -carbon is highly electrophilic. The

  -bromine atom exerts an inductive electron-withdrawing effect (-I), increasing the electrophilicity of the

  -carbon relative to unsubstituted cinnamaldehyde.

- Covalent Modification: The primary mechanism of action is the irreversible alkylation of nucleophilic cysteine thiol groups on critical proteins (e.g., enzymes like thioredoxin reductase or bacterial metabolic regulators).

SAR Trends

- Phenyl Ring Substitutions: Electron-withdrawing groups (e.g.,

) on the phenyl ring further enhance the electrophilicity of the Michael acceptor, often increasing antimicrobial potency but potentially reducing selectivity.

- Phosphorylation: Converting the aldehyde group into

  -hydroxyphosphonates improves stability and water solubility. Interestingly, this modification can reduce mammalian cytotoxicity (e.g., against A549 lung cells) while retaining broad-spectrum antimicrobial activity, as seen in recent studies [1].

Synthesis of -Bromocinnamaldehyde[1][2][3][4][5]

The synthesis of

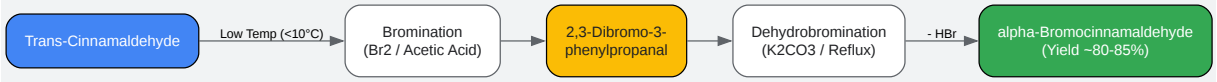
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-BCA is a classic halogenation-dehydrohalogenation sequence. The following protocol is a field-validated method optimized for yield and purity.

Reaction Pathway Diagram

The following diagram illustrates the stepwise conversion of cinnamaldehyde to

-BCA.



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Figure 1: Two-step synthesis of

-bromocinnamaldehyde via bromination and base-catalyzed elimination.

Validated Synthesis Protocol

Objective: Synthesis of 2-bromo-3-phenyl-2-propenal (

-BCA).

- Bromination (Addition):
  - Dissolve trans-cinnamaldehyde (10 mmol) in glacial acetic acid (15 mL).
  - Cool the solution to 0–5°C in an ice bath.
  - Add Bromine (

    , 10 mmol) dropwise over 20 minutes. Note: Maintain temperature below 10°C to prevent side reactions.
  - Stir for 15 minutes. The solution will contain the intermediate 2,3-dibromo-3-phenylpropanal.[1]
- Elimination (Dehydrobromination):

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- Add anhydrous Potassium Carbonate (

  , 15 mmol) directly to the reaction mixture.
- Heat to reflux (approx. 80–100°C) for 30 minutes.
- Mechanism:[1][2][3][4] The base removes the acidic proton at the

  -position, leading to the elimination of HBr and restoration of the double bond.

- Work-up:
  - Cool to room temperature.[5]
  - Pour mixture into ice-cold water (100 mL) to precipitate the crude product.
  - Filter the solid and wash with cold water.
  - Recrystallization: Purify using Ethanol or Hexane/Ethyl Acetate (8:2) to obtain pale yellow crystals (mp 66–68°C).

Antimicrobial Activity: The "Persister" Killer

Unlike many antibiotics that require active bacterial growth to work,

-BCA is effective against persister cells—dormant bacteria highly tolerant to conventional drugs.

Quantitative Efficacy (MIC Data)

The following table summarizes the Minimum Inhibitory Concentration (MIC) of

-BCA against key pathogens [2].

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Organism	Strain Type	MIC (g/mL)	Effect on Persisters
Escherichia coli	Wild Type (Exponential)	200	Complete Eradication
Escherichia coli	Stationary Phase (Dormant)	400	Complete Eradication
Escherichia coli	TisB-overexpressing (Tolerant)	200	Complete Eradication
Staphylococcus aureus	MRSA	100-200	Significant Inhibition
Candida albicans	Fungal Pathogen	< 50	High Potency

Mechanism of Action: ROS-Independent

While cinnamaldehyde often kills via Reactive Oxygen Species (ROS) generation,

-BCA operates through a distinct mechanism.[3][6] Studies utilizing hydroxyl-radical scavengers (thiourea) showed no reduction in

-BCA's bactericidal activity, confirming an ROS-independent pathway [2].[3]

Proposed Pathway:

- Permeation:

  -BCA penetrates the bacterial cell envelope.

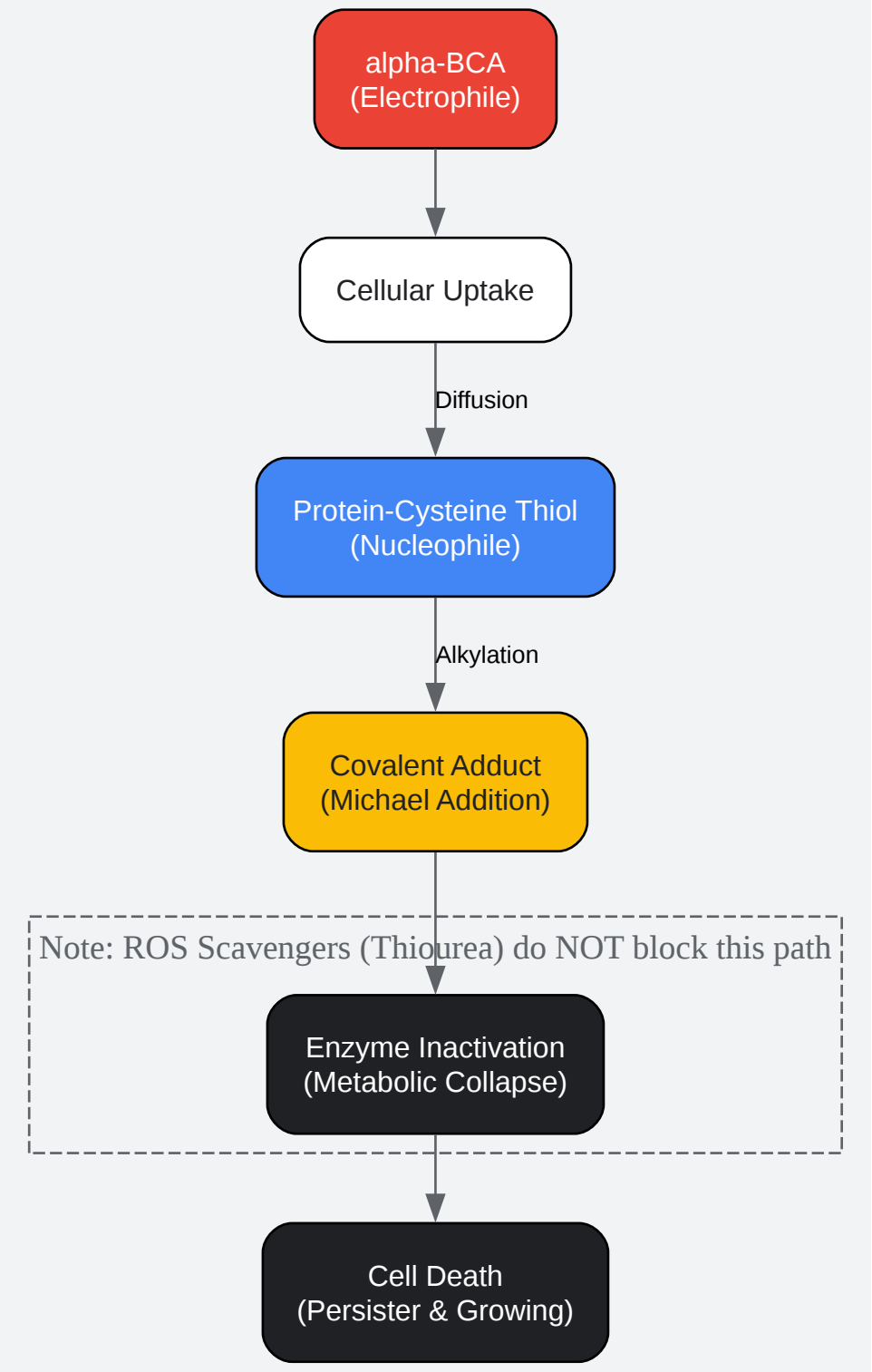
- Target Engagement: The

  -bromo enal group acts as a Michael acceptor.

- Alkylation: It covalently binds to thiol groups (-SH) on essential metabolic enzymes (e.g., enzymes involved in nucleotide synthesis or membrane integrity).

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- Collapse: Rapid loss of enzymatic function leads to cell death, regardless of metabolic state (growth vs. dormancy).



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Figure 2: ROS-independent mechanism of action targeting cysteine thiols in bacterial proteins.

Oncological Applications

Cytotoxicity and Selectivity

-BCA derivatives exhibit cytotoxicity against various cancer cell lines (e.g., Caco-2, A549). However, the therapeutic window is narrow due to the high reactivity of the

-bromo group.

- Phosphorylated Derivatives: Recent research indicates that

  -hydroxyphosphonate derivatives of

  -BCA show reduced toxicity toward healthy human fibroblast cells while maintaining antimicrobial efficacy [1]. This suggests that derivatization is key to repurposing these scaffolds for systemic use.

- Pathway: In cancer cells, cinnamaldehyde analogs typically inhibit the NF-

  B pathway and induce apoptosis via mitochondrial dysfunction. The

  -bromo modification likely enhances the potency of these interactions through irreversible binding to NF-

  B signaling proteins.

Experimental Protocols for Validation

Minimum Inhibitory Concentration (MIC) Assay

Purpose: Determine the lowest concentration of

-BCA that inhibits visible bacterial growth.

- Preparation: Prepare a stock solution of

  -BCA in DMSO (e.g., 10 mg/mL).

- Dilution: Perform 2-fold serial dilutions in Mueller-Hinton Broth (MHB) in a 96-well plate (Range: 400

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g/mL to 3.125

g/mL).

- Inoculation: Add bacterial suspension adjusted to

  CFU/mL to each well.
- Controls: Include a Growth Control (bacteria + solvent) and Sterility Control (media only).
- Incubation: Incubate at 37°C for 16–24 hours.
- Readout: The MIC is the lowest concentration well with no visible turbidity.

Time-Kill Assay (Persister Validation)

Purpose: Verify activity against stationary phase (dormant) cells.

- Culture: Grow E. coli to stationary phase (culture for 24+ hours).
- Treatment: Aliquot culture and treat with

  -BCA (e.g., 400

  g/mL) and a control antibiotic (e.g., Ampicillin 100

  g/mL).
- Sampling: At t = 0, 1, 3, and 6 hours, remove aliquots.
- Wash: Centrifuge and wash pellets with PBS to remove the drug (prevent carryover effect).
- Plating: Serially dilute and plate on agar. Count CFU/mL.
- Success Criteria:

  -BCA should show >3 log reduction in CFU, whereas Ampicillin will likely show minimal effect on stationary cells.

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